

Personal protective equipment for handling Zofenopril (calcium)

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Compound of Interest

Compound Name: Zofenopril (calcium)

Cat. No.: B15385432

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Essential Safety and Handling Guide for Zofenopril (calcium)

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Zofenopril (calcium)** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Occupational Exposure Limits

Zofenopril is an angiotensin-converting enzyme (ACE) inhibitor. For this class of compounds, a recommended Career Exposure Limit (CEL) has been established to minimize health risks associated with long-term exposure.^[1] Pregnant women are advised to avoid exposure.^[1]

Compound Class	Parameter	Value
Angiotensin-Converting Enzyme (ACE) Inhibitors	CEL TWA (8-hour)	0.1 mg/m ³

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal contact, inhalation, and ingestion of **Zofenopril (calcium)**.^[1] All PPE should be donned before handling the substance and removed carefully to avoid contamination.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles are required. ^[2] A face shield may be necessary if the situation warrants it. ^[2]
Hand Protection	Wear appropriate protective gloves, such as nitrile or powder-free latex. ^{[1][2]} Gloves must be inspected for degradation or wear before and during use. ^{[1][3]} Double gloving is recommended. ^[1] Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. ^[3]
Skin and Body Protection	A laboratory coat is required. ^[1] For quantities exceeding 500g, a disposable, low-permeability coverall is recommended. ^[1] Protective shoe covers and head coverings should also be used. ^[1]
Respiratory Protection	All handling should occur in a well-ventilated area to keep airborne concentrations as low as possible. ^[1] If dust generation is unavoidable or if exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator. ^{[3][4]} For nuisance exposures, a type P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. ^[3]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Ventilation: Always handle **Zofenopril (calcium)** in a well-ventilated area or a chemical fume hood.[\[1\]](#)
- Avoid Contact: Prevent all personal contact, including inhalation of dust and contact with skin and eyes.[\[1\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Always wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[3\]](#)
- Dust Prevention: Avoid procedures that generate dust.[\[1\]](#)[\[3\]](#) If dust is generated, use appropriate respiratory protection.

Storage:

- Container: Keep containers securely sealed when not in use.[\[1\]](#)[\[5\]](#)
- Conditions: Store in a cool, dry, and well-ventilated place.[\[5\]](#) A refrigerator is recommended for storage.[\[2\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[1\]](#)[\[4\]](#)

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen and seek medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[3\]](#) If skin irritation occurs, consult a physician.[\[2\]](#)
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[2\]](#)[\[3\]](#) Seek medical attention.[\[2\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water and consult a physician.[\[3\]](#) Never give anything by mouth to an unconscious person.[\[3\]](#)

Spill Response:

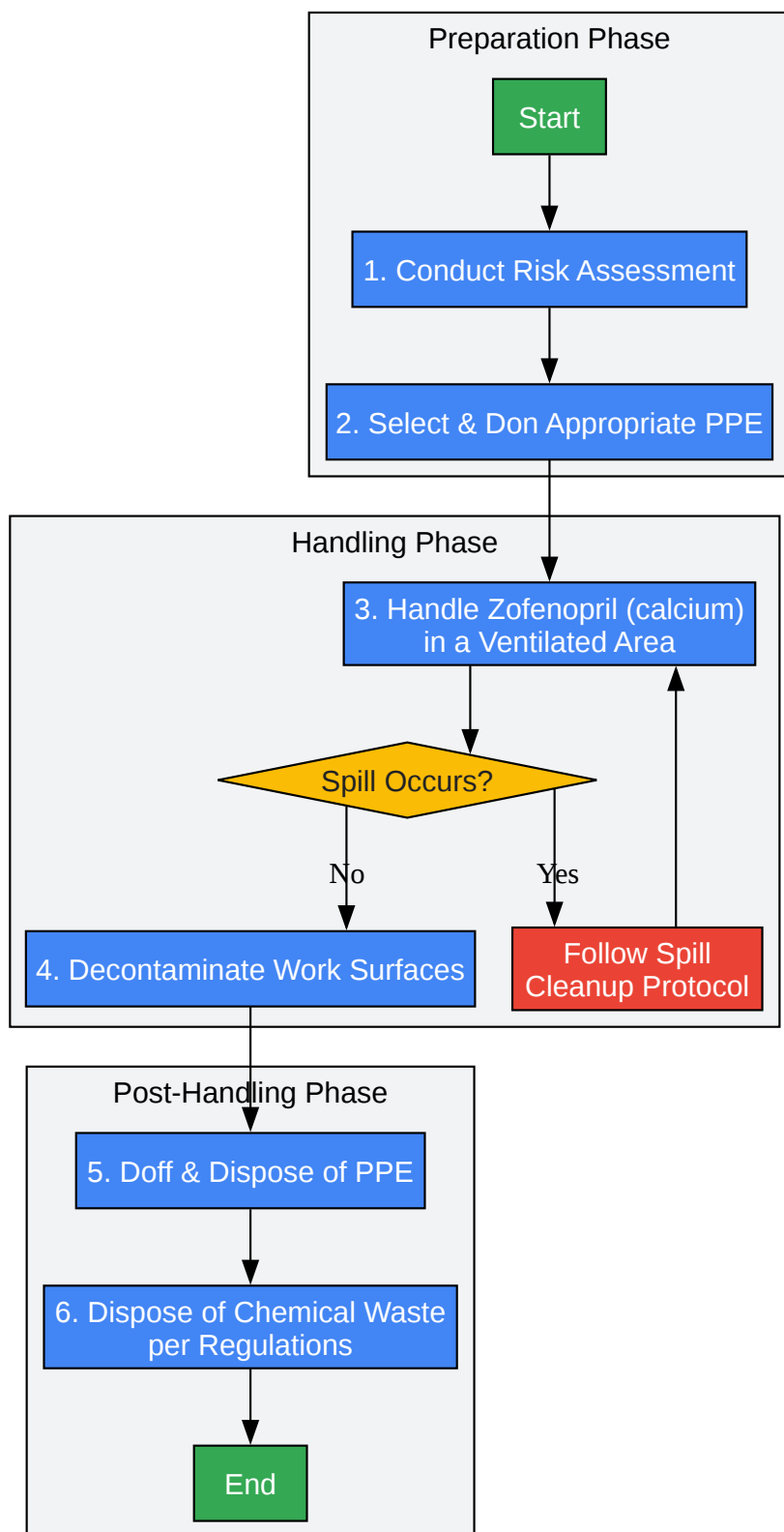
- Evacuate: Alert personnel in the area and evacuate non-essential staff.[1][3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spillage from entering drains or waterways.[1]
- Cleanup (Dry Spill): Use dry cleanup procedures to avoid generating dust.[1] Carefully sweep or vacuum the material. The vacuum cleaner must be fitted with a HEPA filter.[1] Place the collected material into a suitable, sealed container for disposal.[1][3]
- Decontamination: Wash the spill area thoroughly with water, collecting all wash water for proper disposal.[1]

Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[1]

- Product: Unused or non-recyclable **Zofenopril (calcium)** should be disposed of by a licensed professional waste disposal service.[3] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[2][3][5]
- Contaminated Materials: Dispose of contaminated gloves, PPE, and cleaning materials as hazardous waste in sealed, labeled containers.[1][3]
- Environmental Precautions: Do not allow the product or wash water to enter drains, sewers, or waterways.[1][3][4]

Workflow for Handling Zofenopril (calcium)



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Caption: Workflow for the safe handling of **Zofenopril (calcium)**.

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